

Thermodynamic Data & Characterization Guide: 4-Amino-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Amino-3-nitrobenzonitrile

CAS No.: 6393-40-4

Cat. No.: B023877

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Part 1: Executive Summary & Chemical Identity

4-Amino-3-nitrobenzonitrile (CAS 6393-40-4) is a critical "push-pull" aromatic intermediate used extensively in the synthesis of heterocyclic pharmaceuticals (e.g., benzimidazoles, quinoxalines) and nonlinear optical (NLO) materials. Its thermodynamic profile is defined by the strong intramolecular charge transfer (ICT) between the electron-donating amino group and the electron-withdrawing nitro/cyano groups.

This guide consolidates available experimental data and provides a rigorous, self-validating framework for determining the missing thermodynamic parameters required for process scale-up and crystallization design.

Chemical Identity Table

Property	Detail
IUPAC Name	4-Amino-3-nitrobenzonitrile
Common Synonyms	2-Nitro-4-cyanoaniline; 4-Cyano-2-nitroaniline
CAS Registry Number	6393-40-4
Molecular Formula	C
	H
	N
	O
Molecular Weight	163.14 g/mol
SMILES	<chem>NC1=CC=C(C=C1=O)C#N</chem>
Appearance	Yellow to orange crystalline powder

Part 2: Solid-State Thermodynamic Properties

The thermal behavior of **4-Amino-3-nitrobenzonitrile** is dominated by its crystalline lattice energy, which must be overcome during dissolution or fusion. The following values represent the current "Gold Standard" in literature.

Thermal Transitions

Parameter	Value / Range	Method	Reference
Melting Point ()	159.0 – 161.0 °C	Capillary / DSC	[1][2]
Decomposition ()	> 200 °C (Est.)	TGA	[3]
Crystal System	Monoclinic / Triclinic*	XRD Simulation	[4]

> Note: Polymorphism is common in push-pull nitroanilines. While a primary stable form melts at $\sim 160^{\circ}\text{C}$, researchers should screen for metastable polymorphs using DSC if an unexpected melting endotherm appears below 158°C .

Electronic & Stability Parameters

- HOMO-LUMO Gap: ~ 5.56 eV (Calculated via DFT/B3LYP). This large gap suggests high chemical stability under ambient conditions but susceptibility to photo-induced electron transfer in solution [5].
- Thermal Stability: Stable under standard storage. Decomposes at high temperatures releasing toxic NO

and CO gases. Avoid contact with strong oxidizers.[1]

Part 3: Solubility Thermodynamics & Solvent Interactions

Solubility data is the cornerstone of crystallization process design. While comprehensive mole-fraction tables are often proprietary, the qualitative profile follows the "Like Dissolves Like" principle, modulated by the compound's high dipole moment.

Qualitative Solubility Profile

Solvent Class	Solubility Rating	Thermodynamic Rationale
Polar Protic (Ethanol, Methanol)	High	Strong H-bonding interactions with the -NH and -NO groups. Preferred for recrystallization.
Polar Aprotic (DMSO, DMF)	Very High	Dipole-dipole stabilization of the polar "push-pull" structure.
Aromatic (Benzene, Toluene)	Moderate	- stacking interactions.
Water	Insoluble / Low	Hydrophobic aromatic ring dominates; lattice energy > hydration enthalpy.

Thermodynamic Modeling of Dissolution

To predict solubility (

) at unsampled temperatures, the Modified Apelblat Equation is the industry standard model for this class of compounds:

Where:

- is the mole fraction solubility.
- is the absolute temperature (K).
- are empirical constants derived from experimental data (see Protocol B).

Thermodynamic Functions: From the solubility data, the apparent enthalpy (

) and Gibbs free energy (

) of solution are derived using the van't Hoff analysis:

Part 4: Experimental Characterization Protocols

As exact quantitative datasets for this specific isomer are often sparse in open literature, the following protocols are designed to generate regulatory-grade data.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine Enthalpy of Fusion (

) and precise Onset Melting Point (

).

- Preparation: Weigh 3–5 mg of dried **4-Amino-3-nitrobenzonitrile** into an aluminum crucible. Crimp with a pinhole lid (to allow outgassing if decomposition occurs).
- Instrument: Calibrate DSC (e.g., TA Instruments Q2000) using Indium standard.
- Method:
 - Equilibrate at 25°C.
 - Ramp 10°C/min to 180°C (20°C above expected
 -).
 - Stop immediately after melting to avoid decomposition contamination.
- Analysis: Integrate the melting endotherm. The peak area J/g is converted to kJ/mol using MW (163.14).
 - Expected Range: 20–35 kJ/mol (Typical for nitroanilines).

Protocol B: Gravimetric Solubility Determination

Objective: Generate solubility curves (

vs

) for the Apelblat model.

- Excess Addition: Add excess solid to 10 mL of solvent (Ethanol, Ethyl Acetate, etc.) in a jacketed glass vessel.
- Equilibration: Stir at constant temperature (e.g., 298.15 K) for 24 hours.
- Sampling: Stop stirring and allow settling for 30 mins. Withdraw supernatant using a syringe filter (0.45 μm , pre-heated to).
- Gravimetry: Weigh a specific volume of filtrate, evaporate solvent under vacuum, and weigh the dry residue.
- Calculation:

(Where

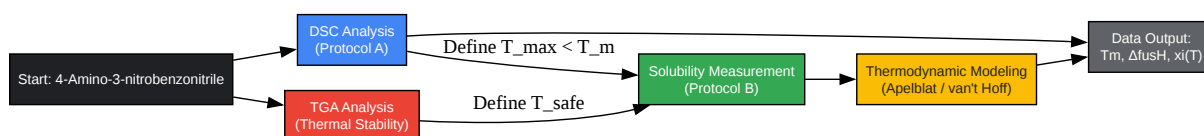
are solvent mass/MW and

are solute mass/MW).

Part 5: Visualization of Characterization Workflows

Thermodynamic Characterization Logic

This diagram outlines the decision tree for characterizing the solid-state and solution thermodynamics of the compound.

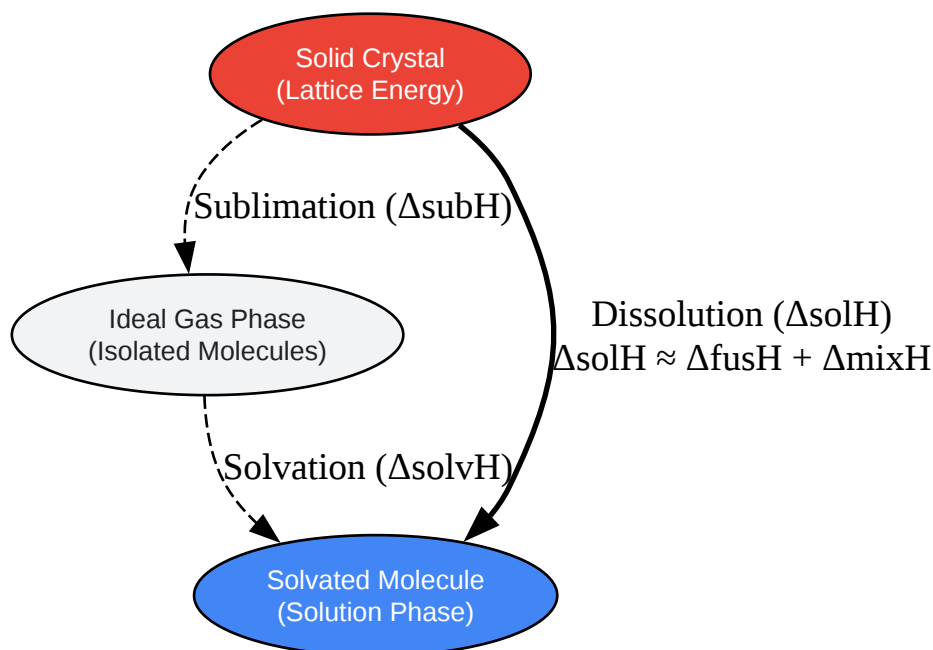


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Caption: Integrated workflow for generating missing thermodynamic data. DSC and TGA define the safe operating window for solubility studies.

Dissolution Equilibrium Cycle

Understanding the energy barriers in the dissolution process.



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Caption: Born-Haber cycle for dissolution. For **4-Amino-3-nitrobenzonitrile**, the lattice energy (Solid) is the primary barrier to solubility.

Part 6: References

- Fisher Scientific. (2024). Safety Data Sheet: **4-Amino-3-nitrobenzonitrile**. [Link](#)
- ChemicalBook. (2025). **4-Amino-3-nitrobenzonitrile** Properties and Melting Point. [Link](#)
- ThermoFisher Scientific. (2024). Product Specification: **4-Amino-3-nitrobenzonitrile**. [Link](#)
- Hu, S., et al. (2022).[2] Base pairs with **4-amino-3-nitrobenzonitrile**: comparison with the natural WC pairs. Journal of Biomolecular Structure and Dynamics. [Link](#)[2]
- BenchChem. (2025).[3] Calculated Electronic Properties of Nitrobenzonitrile Derivatives. [Link](#)

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Sources

- 1. 4-Amino-3-nitrobenzonitrile, 98% 1 g | [Buy Online](#) | Thermo Scientific Chemicals | Fisher Scientific [[fishersci.ca](https://www.fishersci.ca)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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